

The In Vivo Profile of Indorenate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Indorenate
CAS No.: 73758-06-2
Cat. No.: B1204406

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Introduction to Indorenate

Indorenate (5-methoxytryptamine, β -methyl carboxylate hydrochloride) is a serotonin analog that has demonstrated a range of pharmacological effects in preclinical studies. Structurally related to the neurotransmitter serotonin, **indorenate** exhibits affinity for multiple serotonin receptor subtypes, primarily acting as an agonist at 5-HT1A, 5-HT1B, 5-HT2A, and 5-HT2C receptors. This interaction with the serotonergic system underlies its diverse in vivo activities, which include antidepressant-like, anxiolytic, hypoglycemic, and motor function-improving properties. This technical guide provides an in-depth overview of the core in vivo effects of **indorenate**, detailing the experimental protocols used to elucidate these activities, summarizing the quantitative findings, and illustrating the associated signaling pathways.

Antidepressant-Like Effects

Indorenate has been shown to produce antidepressant-like effects in rodent models, primarily assessed using the Forced Swim Test (FST). This effect is predominantly mediated by its agonist activity at the 5-HT1A receptor.

Experimental Protocol: Forced Swim Test (FST)

The Forced Swim Test is a widely used behavioral model to screen for potential antidepressant drugs.[1][2] The test is based on the principle that when rodents are placed in an inescapable cylinder of water, they will eventually adopt an immobile posture. Antidepressant treatments are expected to increase the latency to immobility and decrease the total time spent immobile.

Apparatus:

- A transparent plastic cylinder (typically 40-50 cm high and 20 cm in diameter) is filled with water (23-25°C) to a depth of 30 cm, preventing the rodent from touching the bottom or escaping.

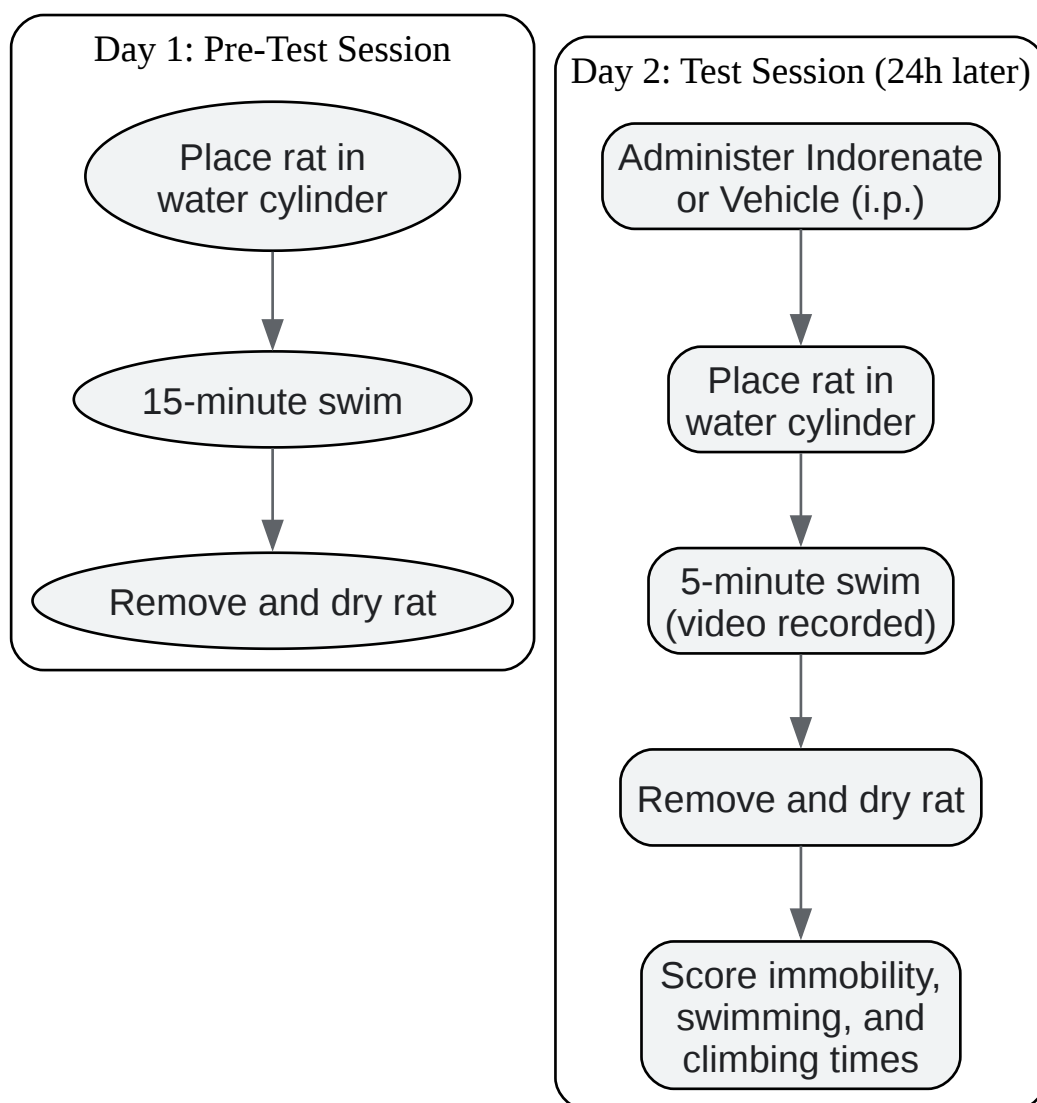
Procedure:

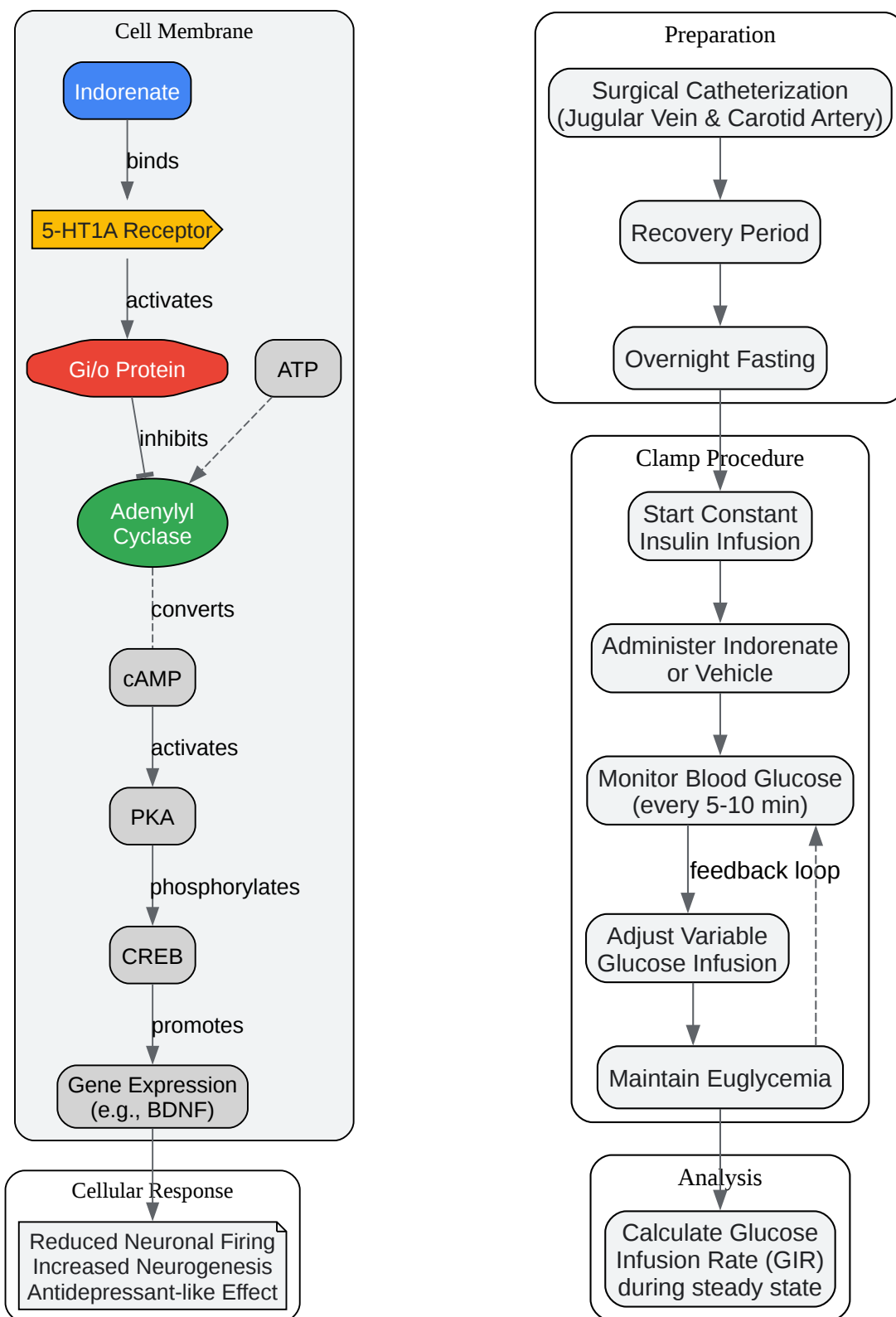
- Pre-test Session (Day 1): Rats are individually placed in the cylinder for a 15-minute adaptation period. This session is to induce a state of "behavioral despair" and increase the sensitivity of the test to antidepressant effects on the following day.
- Test Session (Day 2): 24 hours after the pre-test, the animals are again placed in the swim cylinder for a 5-minute test session. The session is typically video-recorded for later analysis.
- Drug Administration: **Indorenate** or a vehicle control is administered intraperitoneally (i.p.) at specified times before the test session.
- Behavioral Scoring: The duration of immobility (the period during which the animal makes only the minimal movements necessary to keep its head above water) is the primary measure. Other behaviors, such as swimming and climbing, may also be quantified.

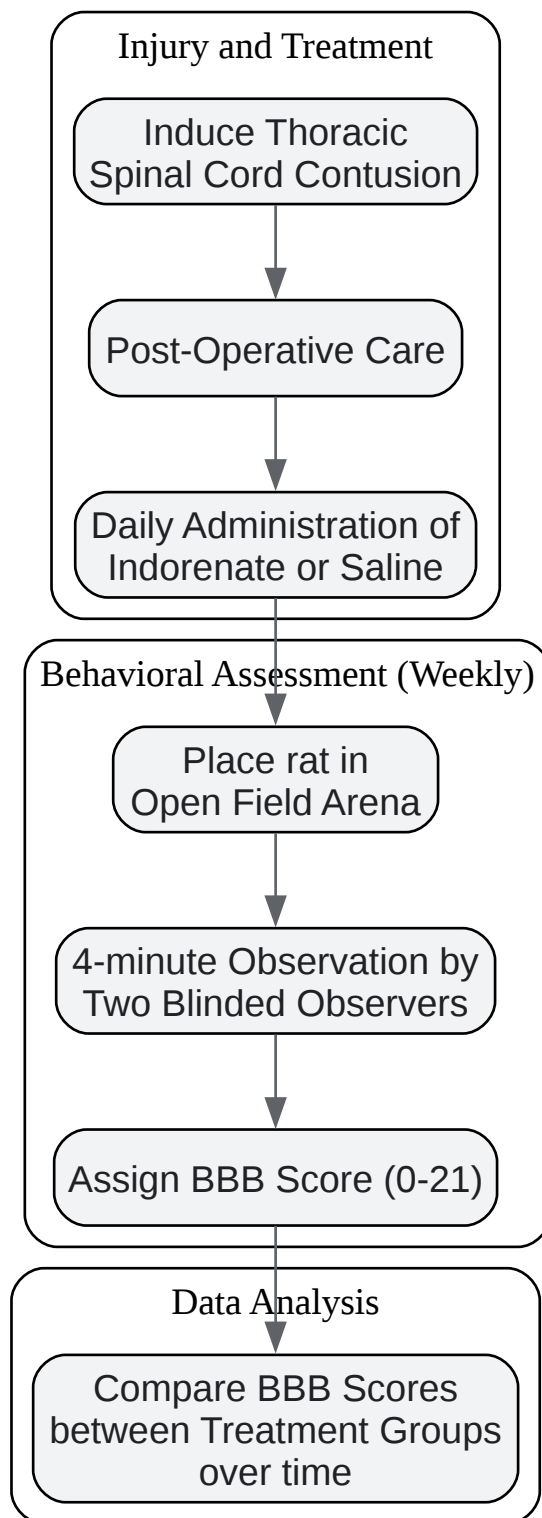
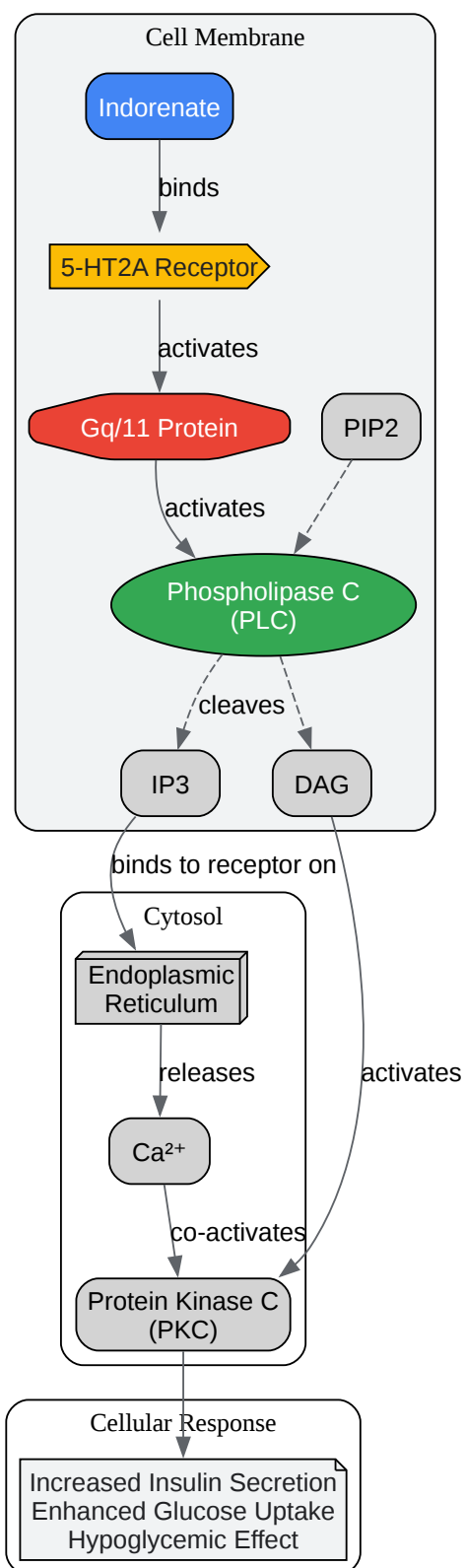
Quantitative Data: Forced Swim Test

Treatment Group	Dose (mg/kg, i.p.)	Primary Outcome	Result
Vehicle	-	Immobility Time (s)	Baseline
Indorenate	10	Immobility Time (s)	Significant reduction compared to vehicle[3]
Indorenate + WAY 100635 (5-HT _{1A} antagonist)	10 + 0.5-1.0	Immobility Time (s)	Antagonism of indorenate's effect[3]
Indorenate + Pindolol (β-adrenergic/5-HT _{1A/1B} antagonist)	10 + 2.5-5.0	Immobility Time (s)	Antagonism of indorenate's effect[3]

Experimental Workflow: Forced Swim Test







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- [3. Indorenate produces antidepressant-like actions in the rat forced swimming test via 5-HT1A receptors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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